

# Personal Protective Equipment (PPE) for Handling T14-A24

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## Compound of Interest

Compound Name: T14-A24

Cat. No.: B12376502

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This document provides essential safety and logistical information for the handling and disposal of **T14-A24**, a potent, volatile, and readily absorbed cytotoxic agent. Adherence to these guidelines is critical to ensure the safety of all laboratory personnel.

## Hazard Assessment and PPE Selection

**T14-A24** is a synthetic compound with known high cytotoxicity. It is a volatile liquid at room temperature and can be absorbed through dermal contact, inhalation, and ingestion. The primary hazards associated with **T14-A24** are acute toxicity, skin irritation, and serious eye damage. The following table summarizes the required PPE for handling **T14-A24**.

Personal Protective Equipment	Specification	Purpose
Gloves	Nitrile, double-gloved	Prevents dermal absorption. Double-gloving is required due to the high permeability of T14-A24.
Eye Protection	Chemical splash goggles with a face shield	Protects against splashes and vapors.
Respiratory Protection	Full-face respirator with a combination organic vapor/acid gas/particulate (P100) cartridge	Required when handling open containers or when there is a risk of aerosolization.
Body Protection	Chemical-resistant, disposable lab coat with tight-fitting cuffs	Provides a barrier against splashes and contamination.
Foot Protection	Closed-toe, chemical-resistant shoes	Protects feet from spills.

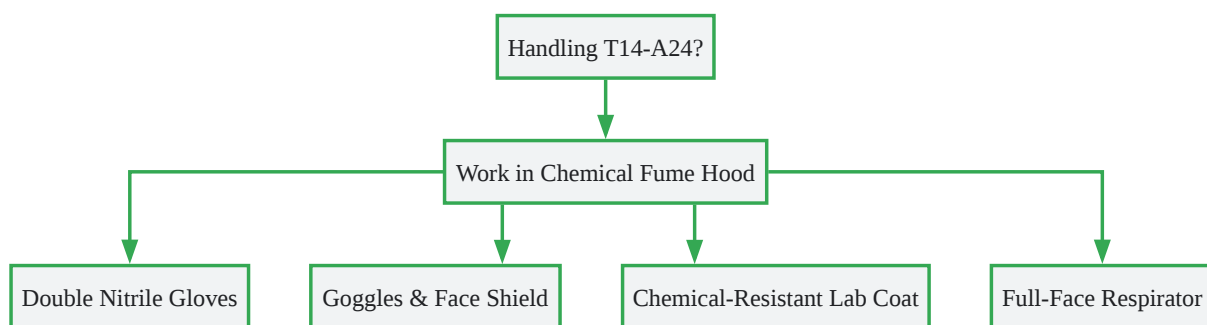
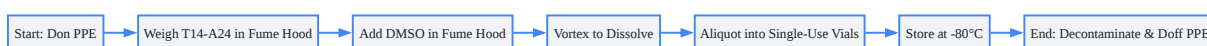
## Operational Plan: Handling and Storage

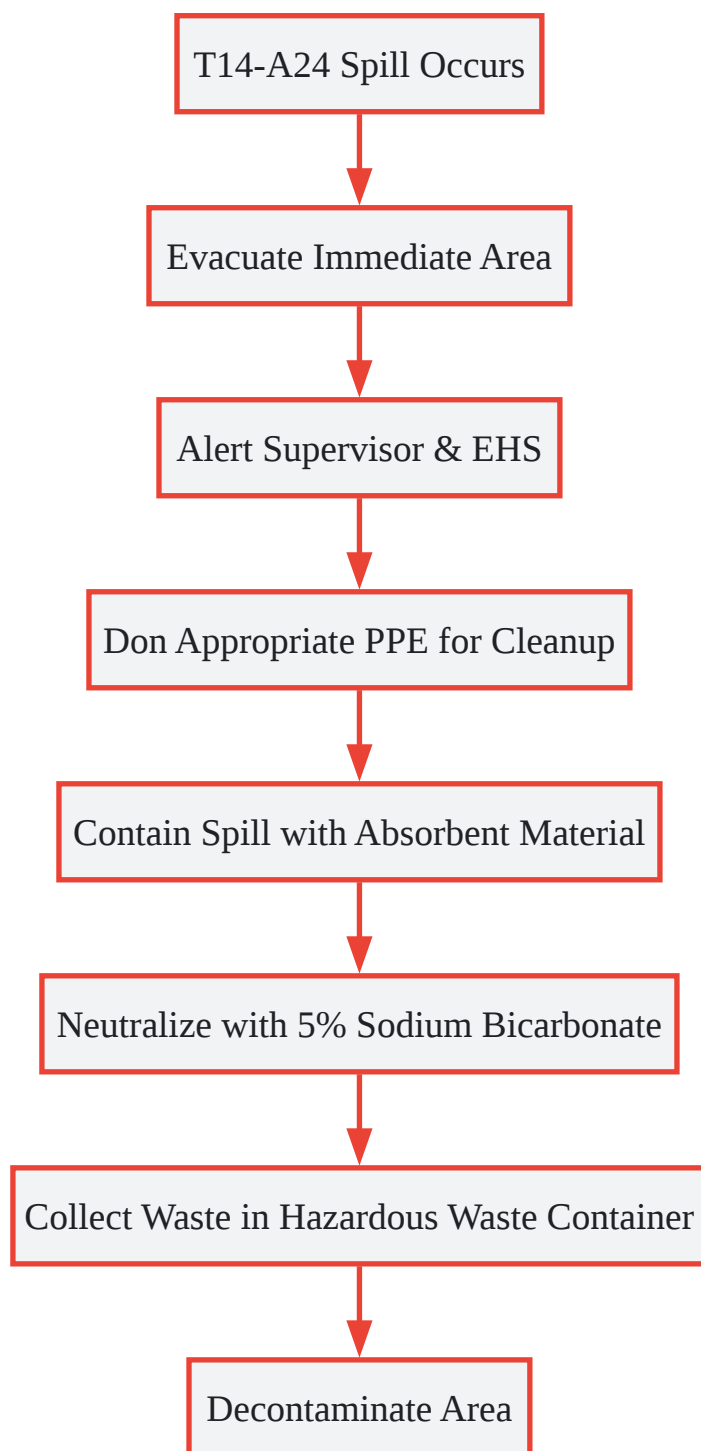
All handling of **T14-A24** must be conducted within a certified chemical fume hood with a face velocity of at least 100 feet per minute. The work area should be clearly demarcated and restricted to authorized personnel only.

## Experimental Protocol: Preparation of a 10mM T14-A24 Solution

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Weighing: Tare a clean, dry, and sealed weighing vial on an analytical balance. Using a new, clean spatula, carefully transfer the required mass of **T14-A24** into the vial inside the fume hood. Seal the vial before removing it from the fume hood to the balance.

- Solubilization: In the fume hood, uncap the vial and add the appropriate volume of pre-chilled, sterile DMSO with a calibrated pipette.
- Mixing: Gently vortex the solution until the **T14-A24** is completely dissolved.
- Aliquoting: Aliquot the solution into smaller, single-use vials. Clearly label each vial with the compound name, concentration, date, and your initials.
- Storage: Store the aliquots in a clearly labeled, secondary container in a -80°C freezer.





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- To cite this document: BenchChem. [Personal Protective Equipment (PPE) for Handling T14-A24]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12376502#personal-protective-equipment-for-handling-t14-a24\]](https://www.benchchem.com/product/b12376502#personal-protective-equipment-for-handling-t14-a24)

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